

Isobavachalcone PI3K-AKT signaling confirmation osteoarthritis

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Compound Focus: Isobavachalcone

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Experimental Data Summary

The core experimental findings from recent studies are summarized in the following tables.

Table 1: Key In Vitro Findings for IBC in OA Models

Experimental Model	Treatment Conditions	Key Measured Outcomes	Observed Effect of IBC	Proposed Mechanism
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| TNF- α stimulated MH7A cells (human synovial cell line) [1] | - IBC (various conc.)

- TNF- α (stimulant) | - Cell proliferation, migration, invasion
- Apoptosis
- Intracellular ROS & mitochondrial membrane potential
- Protein phosphorylation (p-PI3K, p-AKT) | - Inhibited proliferation, migration, invasion
- Promoted apoptosis
- Increased ROS; Reduced mitochondrial membrane potential
- \downarrow p-PI3K, p-AKT | Suppression of PI3K/AKT signaling pathway | | IL-1 β stimulated chondrocytes (mimicking OA) [2] | - IBC (various conc.)
- IL-1 β (stimulant) | - Expression of inflammatory factors (IL-6, COX-2, iNOS)
- Cartilage degradation enzymes (MMP-13, ADAMTS-5)
- Protein expression (p-PI3K, p-AKT, p-NF- κ B p65) | - \downarrow Inflammatory factors

- ↓ Cartilage degradation enzymes
- ↓ p-PI3K, p-AKT, p-NF-κB p65 | Inhibition of PI3K/AKT/NF-κB signaling axis |

Table 2: Key In Vivo Findings for IBC in OA Models

Animal Model	IBC Administration	Key Measured Outcomes	Observed Effect of IBC
Collagen-Induced Arthritis (CIA) Rats [1] Oral administration - Paw swelling			
<ul style="list-style-type: none">• Arthritis severity score - Significantly reduced paw swelling and arthritis index Surgically-Induced OA Mice (DMM model) [2] Intra-articular injection - Cartilage degradation (OARSI score)• Osteophyte formation• Immunostaining for p-AKT and p-NF-κB p65 in cartilage - Attenuated cartilage erosion and osteophyte formation• Reduced staining intensity for p-AKT and p-NF-κB p65 			

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the detailed methodologies.

1. Network Pharmacology & Molecular Docking [2] [1]

- **Target Prediction:** Potential IBC targets were predicted using SwissTargetPrediction. OA-related targets were collected from GeneCards and OMIM databases.
- **Network Construction:** The overlapping targets of IBC and OA were used to construct a Protein-Protein Interaction (PPI) network using the STRING database and visualized with Cytoscape software.
- **Enrichment Analysis:** Gene Ontology (GO) and Kyoto Encyclopedia of Genes and Genomes (KEGG) pathway analyses were performed on the core targets using R software to identify involved biological processes and signaling pathways.
- **Molecular Docking:** The 3D structure of IBC was obtained from PubChem. Crystal structures of key proteins (e.g., PI3K, AKT) were downloaded from the PDB database. Docking simulations were performed using software like AutoDock Vina to predict binding affinity and pose.

2. In Vitro Cell Culture Experiments [2] [1]

- **Cell Lines:** Used human chondrocyte cell lines or the human synovial cell line MH7A.

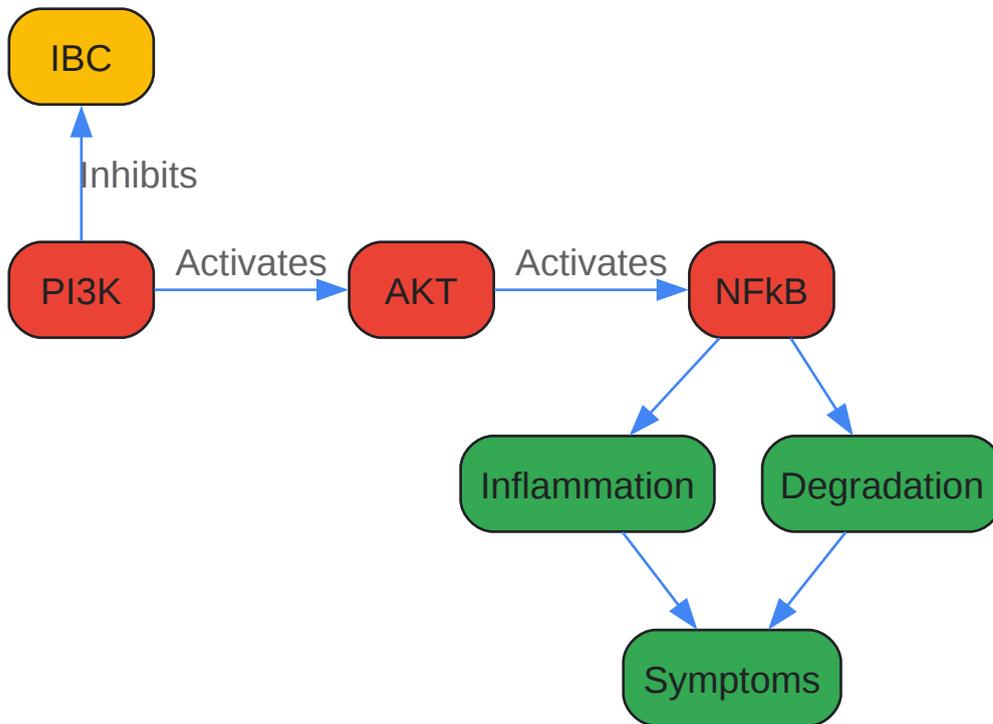
- **OA Modeling:** Cells were stimulated with IL-1 β (10-20 ng/mL) or TNF- α (10 ng/mL) to mimic an inflammatory OA environment.
- **IBC Treatment:** Cells were pre-treated with IBC (typical concentrations of 2.5, 5, 10 μ M) for 2 hours before inflammatory stimulation.
- **Viability Assay:** Cell viability was assessed using a Cell Counting Kit-8 (CCK-8) after 24 or 48 hours of IBC treatment.
- **Protein Analysis:** Protein expression and phosphorylation levels (e.g., p-PI3K, p-AKT) were measured by Western Blot.
- **Gene Expression:** mRNA levels of inflammatory factors and catabolic enzymes were quantified using Real-Time Quantitative PCR (RT-qPCR).

3. In Vivo Animal Experiments [2] [1]

- **OA Models:**
 - **Collagen-Induced Arthritis (CIA):** Rats were immunized with bovine type II collagen.
 - **Destabilization of the Medial Meniscus (DMM):** Surgery was performed on mice to induce OA.
- **IBC Administration:**
 - For CIA rats: IBC (20 mg/kg) was administered orally daily.
 - For DMM mice: IBC (20 μ M in 10 μ L) was administered via intra-articular injection once a week.
- **Assessment:**
 - **Clinical Scoring:** Paw swelling and arthritis index were regularly evaluated.
 - **Histopathology:** After sacrifice, joint tissues were sectioned, stained with Safranin O/Fast Green, and scored using the OARSI grading system to assess cartilage damage.

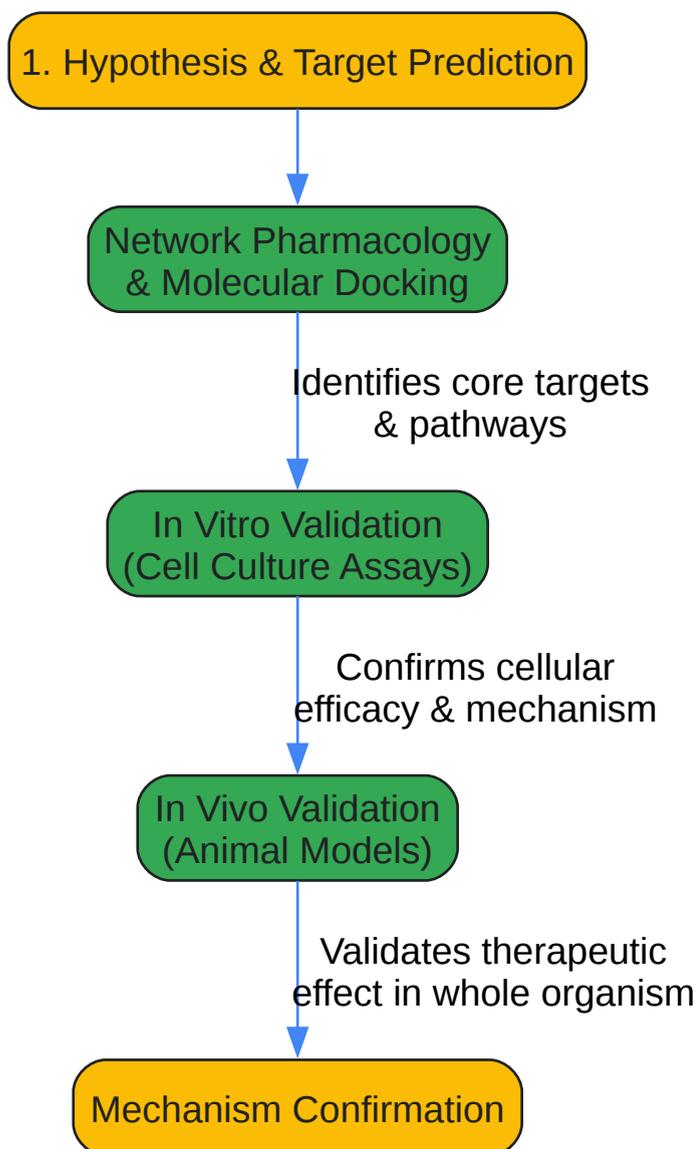
Signaling Pathway and Experimental Workflow

The diagram below illustrates the proposed mechanism of IBC and the experimental workflow used for validation.



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Diagram 1: Proposed Mechanism of IBC in Osteoarthritis. Experimental studies indicate that **Isobavachalcone** (IBC) inhibits the activation of the PI3K and AKT proteins. This inhibition reduces the activity of the downstream transcription factor NF- κ B, leading to decreased expression of inflammatory cytokines and cartilage-degrading enzymes. This cascade ultimately alleviates the symptoms and progression of osteoarthritis [2] [1].



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Diagram 2: Integrated Experimental Workflow. This flow chart outlines the multi-disciplinary strategy used to confirm IBC's mechanism of action, combining computational prediction with experimental biology [2] [1].

Interpretation and Research Implications

The data from these integrated studies strongly suggests that IBC is a promising multi-target agent for OA therapy. Its action converges on the inhibition of the PI3K/AKT pathway, a critical signaling hub in OA

pathogenesis that regulates inflammation, cell survival, and cartilage metabolism [3] [4] [5].

- **Mechanistic Insight:** The research confirms that IBC doesn't just block one protein but modulates a key pathogenic pathway.
- **Therapeutic Potential:** As a naturally derived prenylated chalcone, IBC offers a potential alternative to conventional drugs, with early evidence showing efficacy in both synovial cells and chondrocytes [6].
- **Research Application:** The outlined protocols provide a robust framework for validating the mechanism of other natural products.

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